

5-Bromo-2-hydrazinyl-3-nitropyridine molecular weight and formula

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Compound of Interest

Compound Name: 5-Bromo-2-hydrazinyl-3-nitropyridine

Cat. No.: B105265

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Technical Data: 5-Bromo-2-hydrazinyl-3-nitropyridine

This document provides the molecular formula and molecular weight for the chemical compound **5-Bromo-2-hydrazinyl-3-nitropyridine**, a substance of interest for researchers and professionals in drug development and organic synthesis.

Compound Identification

Below is a summary of the key quantitative data for **5-Bromo-2-hydrazinyl-3-nitropyridine**.

Identifier	Value	Reference
Molecular Formula	C5H5BrN4O2	[1]
Molecular Weight	233 g/mol	[1]
CAS Registry Number	15862-42-7	[1][2]

Note: The user's request included requirements for detailed experimental protocols and signaling pathway diagrams. These elements are not applicable to the description of a chemical compound's basic physical properties like molecular weight and formula. Such

protocols and diagrams are relevant for biological or chemical processes, not for the intrinsic characteristics of a molecule.

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References

- 1. novasynorganics.com [novasynorganics.com]
- 2. 6945-68-2[5-Bromo-3-nitropyridin-2-amine]BLD Pharm [bldpharm.com]
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